

Essential Safety and Operational Guide for Handling (-)-Isolongifolol

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Compound of Interest

Compound Name: (-)-Isolongifolol

Cat. No.: B075120

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety and logistical information for the proper handling and disposal of **(-)-Isolongifolol**, a natural sesquiterpene alcohol. By adhering to these procedural steps, you can minimize risks and ensure a safe laboratory environment.

Physicochemical and Hazard Data

A summary of key quantitative data for **(-)-Isolongifolol** is presented below. This information is critical for a comprehensive understanding of its physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₆ O	[1] [2] [3]
Molecular Weight	222.37 g/mol	[1] [4]
Melting Point	113-114 °C	[1] [5]
Boiling Point	300.9°C at 760 mmHg	[1]
Flash Point	139.6°C	[1]
Density	0.971 g/cm ³	[1]
CAS Number	1139-17-9	[1] [2] [3]

Hazard Summary:

(-)-Isolongifolol is considered a hazardous substance.^[6] Key hazards include:

- Flammability: As a solid with a flashpoint, it poses a fire risk.
- Skin Sensitization: May cause an allergic skin reaction.^[6]
- Harmful if Swallowed: Accidental ingestion may be damaging to health.^[6]
- Respiratory Irritation: Inhalation of vapors or dust may cause respiratory irritation.^[6]

It is important to note that no specific Occupational Exposure Limits (OELs) have been established for **(-)-Isolongifolol**. Therefore, it is crucial to handle this compound with care, adhering to good laboratory practices to minimize exposure.^[6]

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **(-)-Isolongifolol**, based on standard protocols for flammable solids.

Body Part	Recommended PPE	Specifications & Best Practices
Eyes	Safety glasses or chemical splash goggles	ANSI-approved and properly fitting. A face shield may be appropriate for certain applications. [7]
Hands	Chemical-resistant gloves	Nitrile gloves are recommended; consider double gloving. Always use proper glove removal technique to avoid skin contact. [7] [8]
Body	Flame-resistant lab coat	Must be fully buttoned with sleeves of sufficient length to prevent skin exposure. [7]
Clothing	Full-length pants and closed-toe shoes	Should be worn at all times in the laboratory. The area of skin between the shoe and ankle should not be exposed. [7]
Respiratory	Use in a chemical fume hood	If use outside a fume hood is necessary, a respiratory protection analysis should be performed by Environmental Health & Safety (EHS). [7]

Experimental Protocol: Safe Handling of (-)-Isolongifolol

This protocol provides a step-by-step guide for the safe handling of (-)-Isolongifolol in a laboratory setting.

1. Engineering Controls:

- Whenever possible, conduct all manipulations of **(-)-Isolongifolol** within a properly functioning chemical fume hood.[\[7\]](#)
- Ensure the fume hood has been certified by your institution's EHS department.[\[7\]](#)

2. Pre-Handling Preparations:

- Review the Safety Data Sheet (SDS) for **(-)-Isolongifolol** before beginning work.
- Ensure all necessary PPE is readily available and in good condition.
- Locate the nearest emergency eyewash station and safety shower.
- Have a spill kit appropriate for flammable solids readily accessible.
- Minimize the quantity of **(-)-Isolongifolol** at the workstation to what is needed for the immediate procedure.[\[9\]](#)[\[10\]](#)

3. Handling Procedures:

- Avoid the formation and accumulation of dust.[\[7\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[7\]](#)
- Keep containers tightly closed when not in use.[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Do not eat, drink, or smoke in the handling area.[\[6\]](#)
- Wash hands thoroughly after handling the compound.[\[7\]](#)

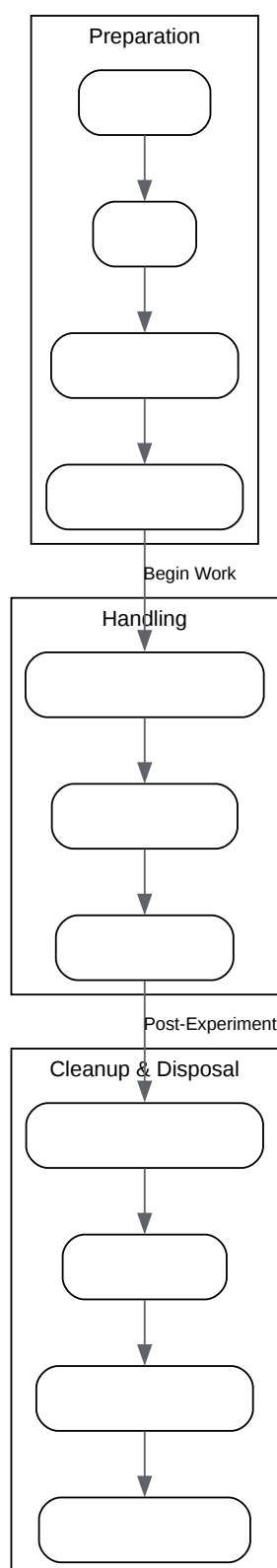
4. Storage:

- Store **(-)-Isolongifolol** in a cool, dry, and well-ventilated area.[\[8\]](#)
- Keep it away from heat, sparks, open flames, and other sources of ignition.[\[8\]](#)
- Store in a tightly sealed, properly labeled container.[\[8\]](#)
- Segregate from incompatible materials such as oxidizing agents.[\[6\]](#)[\[8\]](#)

Operational and Disposal Plans

A systematic approach to the entire workflow, from receiving to disposal, is essential for safety and regulatory compliance.

Workflow for Handling **(-)-Isolongifolol**



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